

# Essential Safety and Logistical Information for Handling Macitentan

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential procedural guidance for the personal protective equipment (PPE), operational handling, and disposal of **Macitentan**.

# **Personal Protective Equipment (PPE)**

When handling **Macitentan**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.



Protection Type	Equipment	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[1][2][3]
Skin Protection	Chemical-resistant gloves	Inspected prior to use and conforming to EU Directive 89/686/EEC and EN 374[1][2]
Fire/flame resistant and impervious clothing	To prevent skin contact	
Respiratory Protection	Full-face respirator or particle respirator (e.g., P95 or P1)	Use if exposure limits are exceeded, if irritation occurs, or if dust is generated. Respirators should be approved under NIOSH (US) or CEN (EU) standards

## **Operational Handling and Storage**

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

#### Handling:

- Work in a well-ventilated place, such as a laboratory fume hood.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin and eyes.
- Use non-sparking tools and take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

#### Storage:

Keep the container tightly closed.



- Store in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.
- The recommended storage temperature for the powder is often -20°C.

### **Accidental Release Measures**

In the event of a spill or accidental release, follow these procedures to mitigate the hazard.

- Evacuate Personnel: Keep people away from and upwind of the spill/leak.
- Ensure Adequate Ventilation: Use personal protective equipment.
- Prevent Further Leakage: If it is safe to do so, prevent further spillage.
- Containment and Clean-up:
  - Avoid generating dust.
  - Collect the spilled material using spark-proof tools and explosion-proof equipment.
  - For solutions, absorb with a finely-powdered liquid-binding material like diatomite.
  - Place the collected material into a suitable, closed container for disposal.
- Environmental Precautions: Do not let the chemical enter drains, as discharge into the environment must be avoided.

### **First Aid Measures**

Immediate and appropriate first aid is essential in case of exposure.



Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting.  Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## **Disposal Plan**

Proper disposal of **Macitentan** and its contaminated packaging is crucial to prevent environmental contamination and comply with regulations.

#### Chemical Disposal:

- The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.
- Do not discharge into sewer systems.

#### Contaminated Packaging Disposal:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.
- Alternatively, packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.



 Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.

# **Macitentan Handling Workflow**

The following diagram illustrates the procedural workflow for the safe handling of **Macitentan**, from preparation to final disposal.



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